

Application of Arachidyl Laurate as a Phase Change Material: Application Notes and Protocols

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Compound of Interest

Compound Name: Arachidyl laurate

Cat. No.: B1598217

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Introduction

Arachidyl laurate, a wax ester composed of arachidyl alcohol (a 20-carbon fatty alcohol) and lauric acid (a 12-carbon saturated fatty acid), presents significant potential as an organic phase change material (PCM). Its long-chain ester structure suggests favorable properties for thermal energy storage and controlled-release applications. Organic PCMs like **arachidyl laurate** absorb and release large amounts of latent heat at a nearly constant temperature during their solid-liquid phase transition. This characteristic makes them highly suitable for applications requiring thermal regulation and on-demand release of active compounds.

This document provides detailed application notes and experimental protocols for the characterization and utilization of **arachidyl laurate** as a PCM in research and development, particularly in the fields of drug delivery and thermal energy storage.

Physicochemical Properties of Arachidyl Laurate

Arachidyl laurate, also known as eicosyl dodecanoate, is a solid at room temperature.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₃₂ H ₆₄ O ₂	[2][3]
Molecular Weight	480.85 g/mol	[2][3]
Appearance	Solid	
Boiling Point	507 °C at 760 mmHg	
Flash Point	269.7 °C	
Density	0.858 g/cm ³	

Thermal Properties of Arachidyl Laurate as a Phase Change Material

While specific experimental data for the melting point and latent heat of fusion of pure **arachidyl laurate** are not readily available in published literature, estimations can be made based on the properties of similar long-chain wax esters. The melting temperature of saturated wax esters increases with the total number of carbon atoms. For instance, wax esters with 26 to 48 carbons melt in the range of 38-73°C.

Estimated Thermal Properties:

Property	Estimated Value Range	Notes
Melting Point (T _m)	40 - 60 °C	Based on similar long-chain saturated wax esters.
Latent Heat of Fusion (ΔH _m)	150 - 220 J/g	Typical range for long-chain fatty acid esters and paraffin waxes.

Disclaimer: The thermal properties listed above are estimates and should be experimentally verified for any specific application.

Applications

Controlled Drug Release

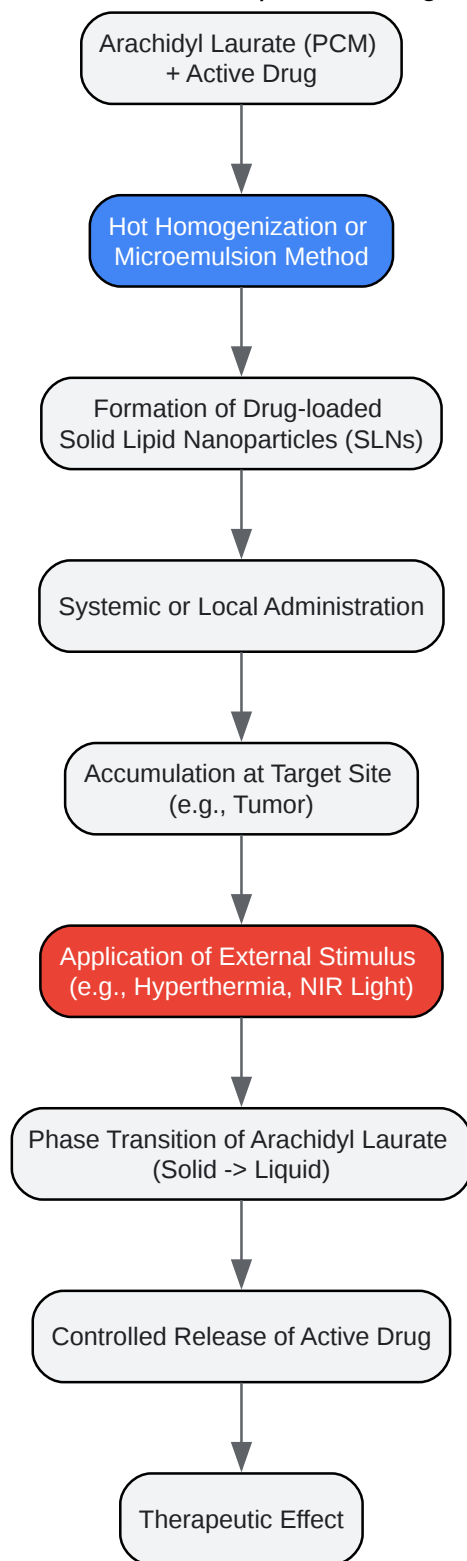
The solid-to-liquid phase transition of **arachidyl laurate** can be harnessed for temperature-triggered controlled drug release. When incorporated into a drug delivery system, **arachidyl laurate** can encapsulate a therapeutic agent in its solid state at physiological temperatures. Upon a localized temperature increase (e.g., through hyperthermia treatment or in response to inflammation), the PCM melts, leading to the release of the entrapped drug.

Formulation Strategy: Solid Lipid Nanoparticles (SLNs)

Arachidyl laurate can serve as the solid lipid matrix in the formulation of solid lipid nanoparticles (SLNs). SLNs are colloidal drug carriers that offer advantages such as improved drug stability, controlled release, and the possibility of targeted delivery.

Logical Workflow for Thermo-responsive Drug Release from SLNs

Workflow for Thermo-responsive Drug Release

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Caption: Workflow for Thermo-responsive Drug Release from SLNs.

Thermal Energy Storage

Arachidyl laurate's ability to store and release thermal energy makes it a candidate for applications in thermal management, such as in smart textiles and building materials.

Application in Smart Textiles:

Microencapsulated **arachidyl laurate** can be incorporated into fabrics to create thermo-regulating textiles. When the ambient temperature rises, the PCM melts and absorbs excess heat from the wearer's body, providing a cooling effect. Conversely, as the temperature drops, the PCM solidifies and releases the stored heat, providing warmth.

Shape-Stabilized PCMs for Building Materials:

To prevent leakage in its molten state, **arachidyl laurate** can be incorporated into a supporting matrix to create a shape-stabilized PCM. This composite material can then be integrated into building materials like wallboards or insulation to improve the thermal mass of the building, thereby reducing energy consumption for heating and cooling.

Experimental Protocols

The following are detailed protocols for the thermal characterization of **arachidyl laurate** as a phase change material.

Determination of Thermal Properties using Differential Scanning Calorimetry (DSC)

Objective: To determine the melting temperature (T_m) and latent heat of fusion (ΔH_m) of **arachidyl laurate**.

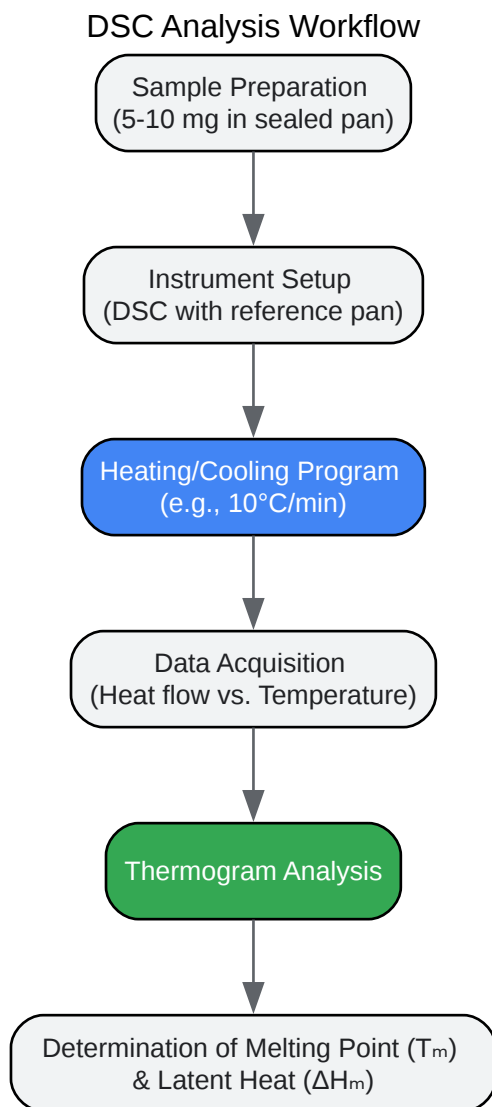
Apparatus: Differential Scanning Calorimeter (DSC)

Procedure:

- Accurately weigh 5-10 mg of **arachidyl laurate** into a standard aluminum DSC pan.
- Hermetically seal the pan. An empty sealed pan should be used as a reference.

- Place the sample and reference pans into the DSC cell.
- Equilibrate the sample at a temperature well below the expected melting point (e.g., 0 °C).
- Heat the sample at a constant rate (e.g., 5-10 °C/min) to a temperature significantly above the expected melting point (e.g., 80 °C).
- Hold the sample at the high temperature for a few minutes to ensure complete melting and to erase any prior thermal history.
- Cool the sample back to the initial temperature at the same constant rate.
- Perform a second heating and cooling cycle under the same conditions. The data from the second cycle is typically used for analysis to ensure the removal of thermal history.
- Analyze the resulting thermogram to determine the onset temperature of melting, the peak melting temperature, and the integrated area of the melting peak, which corresponds to the latent heat of fusion.

Experimental Workflow for DSC Analysis



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Caption: DSC Analysis Workflow.

Evaluation of Thermal Stability using Thermogravimetric Analysis (TGA)

Objective: To determine the thermal degradation temperature of **arachidyl laurate**.

Apparatus: Thermogravimetric Analyzer (TGA)

Procedure:

- Place a small, accurately weighed sample (5-10 mg) of **arachidyl laurate** into a TGA crucible.
- Heat the sample from ambient temperature to a high temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Record the mass of the sample as a function of temperature.
- The onset temperature of mass loss indicates the beginning of thermal degradation.

Assessment of Chemical Stability using Fourier-Transform Infrared Spectroscopy (FTIR)

Objective: To assess the chemical stability of **arachidyl laurate** after repeated thermal cycling by monitoring changes in its chemical structure.

Apparatus: Fourier-Transform Infrared Spectrometer

Procedure:

- Obtain an initial FTIR spectrum of the **arachidyl laurate** sample before thermal cycling.
- Subject the sample to a predetermined number of thermal cycles (e.g., 100 or 1000 cycles) by repeatedly heating it above its melting point and cooling it below its solidification point.
- After thermal cycling, obtain another FTIR spectrum of the sample.
- Compare the spectra before and after cycling. The absence of new peaks or significant shifts in existing peaks indicates good chemical stability.

Thermal Reliability Testing through Thermal Cycling

Objective: To evaluate the long-term stability and performance of **arachidyl laurate** after repeated melting and solidification cycles.

Apparatus: Thermal cycler or a temperature-controlled bath/oven.

Procedure:

- Encapsulate a known amount of **arachidyl laurate** in a sealed container.
- Subject the sample to a large number of thermal cycles (e.g., 1000 cycles). Each cycle should consist of heating the sample above its melting point and then cooling it below its freezing point.
- After a set number of cycles (e.g., every 100 cycles), take a small sample and perform DSC analysis to determine if there are any significant changes in the melting temperature and latent heat of fusion.
- A minimal change in these thermal properties over a large number of cycles indicates good thermal reliability.

Biocompatibility and Safety

Arachidyl laurate is an ester of fatty acids and fatty alcohols, which are generally considered biocompatible and are often used in cosmetic and pharmaceutical formulations. However, for any new drug delivery application, a thorough in vitro and in vivo biocompatibility and toxicity assessment is mandatory. The material safety data sheet (MSDS) should be consulted for handling and storage information.

Conclusion

Arachidyl laurate holds promise as a versatile phase change material for applications in controlled drug release and thermal energy storage. Its long-chain ester structure suggests favorable thermal properties, although experimental verification is crucial. The protocols outlined in this document provide a comprehensive framework for the characterization and evaluation of **arachidyl laurate** for these advanced applications. Further research into the formulation of **arachidyl laurate**-based delivery systems and composites will be instrumental in realizing its full potential.

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References

- 1. larodan.com [larodan.com]
- 2. Arachidyl laurate | lookchem [lookchem.com]
- 3. lipids.alfa-chemistry.com [lipids.alfa-chemistry.com]
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